

4-Propylpyridine: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 4-Propylpyridine

CAS No.: 1122-81-2

Cat. No.: B073792

[Get Quote](#)

An In-depth Overview of the Chemical Properties, Synthesis, and Applications of 4-Propylpyridine

This technical guide provides a comprehensive overview of **4-Propylpyridine**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, synthesis protocols, key applications, and essential safety and handling information.

Chemical Identity

4-Propylpyridine is an organic compound consisting of a pyridine ring substituted with a propyl group at the fourth position.^[1] Its unique electronic structure and chemical reactivity make it a valuable intermediate in various synthetic processes.^[2]



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Physicochemical Properties

4-Propylpyridine is a colorless to pale yellow liquid at room temperature with a characteristic pyridine-like odor.[1][2] Its physical and chemical properties are summarized in the table below. The propyl group, an electron-donating alkyl group, increases the electron density of the pyridine ring, influencing its reactivity.[2] The nitrogen atom's lone pair of electrons confers weak basicity, allowing it to form salts with acids.[2]



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Synthesis Protocols

Several methods are employed for the synthesis of **4-Propylpyridine**. The choice of method often depends on factors such as desired purity, cost, and reaction conditions.[2]

Experimental Protocol 1: Alkylation of Pyridine

This method involves the direct alkylation of pyridine using a propylating agent.

Methodology:

- Pyridine is used as the starting material.
- A base is introduced to abstract a hydrogen atom from the para-position of the pyridine ring, forming a carbanion. The choice of base is critical for the reaction's success.[2]
- A propyl halide, such as bromopropane, is added as the propylation reagent.[2]
- The carbanion undergoes a nucleophilic substitution reaction with the propyl halide, forming a new carbon-carbon bond and yielding **4-Propylpyridine**. [2]
- The product is then isolated and purified from the reaction mixture.

Experimental Protocol 2: Transition Metal-Catalyzed Coupling Reaction

This approach offers an alternative route with potentially milder conditions and higher selectivity.[2]

Methodology:

- A halogenated pyridine (e.g., 4-bromopyridine) is used as one of the starting materials.
- Propylboronic acid or its ester serves as the source of the propyl group.[2]
- The reaction is conducted in the presence of a transition metal catalyst, typically a palladium catalyst, along with appropriate ligands.[2]
- The catalyst facilitates a cross-coupling reaction between the halogenated pyridine and the propylboronic acid derivative.
- This method generally proceeds under milder conditions compared to classical alkylation.[2] However, the cost of the transition metal catalyst can be a significant consideration.[2]

Key Applications in Research and Development

4-Propylpyridine serves as a crucial building block and intermediate in several scientific and industrial fields.

- **Organic Synthesis:** It is widely used as an intermediate to introduce functional groups and construct the backbone of more complex organic compounds through reactions like nucleophilic substitution and oxidation.[2]
- **Pharmaceuticals and Drug Development:** The **4-propylpyridine** structural unit is incorporated into the design of various drug molecules.[1][2] Its presence can influence the biological activity and pharmacokinetic properties of a drug, such as enhancing solubility, stability, and modulating its absorption, distribution, metabolism, and excretion (ADME) profile.[2]
- **Materials Science:** There is potential for **4-Propylpyridine** in the development of functional materials, such as organic optoelectronic materials for use in devices like light-emitting diodes (LEDs) and solar cells.[2]
- **Other Industries:** It also finds application in the flavor and fragrance industry and as an ingredient in certain pesticides.[1]

Safety and Handling

4-Propylpyridine is classified as an irritant and requires careful handling to avoid exposure.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[7]
- Skin Protection: Wear impervious and flame-resistant protective clothing and gloves.[7]
- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator with an appropriate filter.[7][8]

Visualizations

The following diagrams illustrate the synthesis workflows and application areas of **4-Propylpyridine**.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Propylpyridine** via alkylation.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Workflow for transition metal-catalyzed synthesis.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Primary application areas for **4-Propylpyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Page loading... \[guidechem.com\]](#)
- [2. 4-Propylpyridine | Properties, Uses, Safety, Supplier Information & SDS | Buy 4-Propylpyridine in China \[pipzine-chem.com\]](#)
- [3. 4-Propylpyridine | C8H11N | CID 70738 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. appchemical.com \[appchemical.com\]](#)
- [5. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [6. chembk.com \[chembk.com\]](#)
- [7. echemi.com \[echemi.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [4-Propylpyridine: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073792#4-propylpyridine-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)